

# In-depth Technical Guide: Physicochemical Properties of 4-Propylnonan-4-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Propylnonan-4-ol

Cat. No.: B14729422

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **4-Propylnonan-4-ol**, a tertiary alcohol. The information is presented to support research and development activities where this compound may be of interest.

## Molecular Identity and Weight

The fundamental identifying characteristics of a chemical compound are its molecular formula and molecular weight. These properties are crucial for stoichiometric calculations in chemical reactions, preparation of solutions of known concentration, and analytical characterizations.

**4-Propylnonan-4-ol** is a saturated alcohol with a hydroxyl group located on the fourth carbon of a nonane backbone, which is also substituted with a propyl group at the same position. Its chemical structure directly determines its molecular formula and, consequently, its molecular weight.

The molecular formula for **4-Propylnonan-4-ol** is  $C_{12}H_{26}O$  [1]. The molecular weight is a sum of the atomic weights of all atoms in one molecule of the compound. Based on its molecular formula, the calculated molecular weight of **4-Propylnonan-4-ol** is 186.33 g/mol [1][2].

A summary of the key quantitative data for **4-Propylnonan-4-ol** is provided in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C12H26O	PubChem[1]
Molecular Weight	186.33 g/mol	PubChem[1][2]

Note on Advanced Technical Data:

The user's request included provisions for detailed experimental protocols and signaling pathway diagrams. For the specific query of determining the molecular weight of a single, well-defined chemical compound like **4-Propylnonan-4-ol**, such in-depth experimental descriptions or biological pathway visualizations are not applicable. The molecular weight is a fundamental, calculated property derived from the compound's established chemical formula.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Propylnonan-4-ol | C12H26O | CID 219530 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Propylnonan-1-ol | C12H26O | CID 22492552 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of 4-Propylnonan-4-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14729422#4-propylnonan-4-ol-molecular-weight]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)